

Sodium DL-Lactate-d3: A Technical Guide to Safety, Handling, and Storage

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Sodium DL-Lactate-d3

Cat. No.: B12420266

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety, handling, and storage guidelines for **Sodium DL-Lactate-d3**. The information presented is compiled from safety data sheets for the non-deuterated analogue, Sodium DL-Lactate, and general best practices for handling deuterated compounds. While specific toxicological data for **Sodium DL-Lactate-d3** is not readily available, the toxicological profile is expected to be similar to its non-deuterated counterpart, with the primary additional consideration being the preservation of its isotopic purity.

Chemical and Physical Properties

Sodium DL-Lactate-d3 is the sodium salt of a deuterated form of lactic acid. The following table summarizes the known physical and chemical properties, primarily based on data for the non-deuterated Sodium DL-Lactate.

Property	Value	Reference
Molecular Formula	C ₃ H ₂ D ₃ NaO ₃	N/A
Molecular Weight	115.08 g/mol	N/A
Appearance	White powder or light yellow viscous liquid (for solutions)	[1]
Solubility	Miscible in water	[1]
Melting Point	161 to 162 °C (powder); 17 °C (60% syrup)	[2]
Boiling Point	140 °C (60% w/w aqueous solution)	[1]
Density	1.33 g/mL (solution)	[1][2]
pH	6.0 - 8.0 (10% aqueous solution)	[3]

Toxicological Data

No specific toxicological studies on **Sodium DL-Lactate-d3** have been identified. The data presented below is for non-deuterated Sodium DL-Lactate and is provided as a close proxy. The U.S. Environmental Protection Agency (EPA) has concluded that no toxicological endpoint of concern has been identified for Sodium L-lactate and Sodium DL-lactate.[4]

Metric	Value	Species	Route	Reference
LD50 (Oral)	> 2000 mg/kg	Rabbit	Oral	[5]
LD50 (Dermal)	> 2000 mg/kg	Rabbit	Dermal	[5]
LC50 (Inhalation)	> 7.94 mg/L (4 h)	Rat	Inhalation	[5]
Carcinogenicity	Not listed as a carcinogen by NTP, IARC, OSHA, or GHS.	N/A	N/A	[6]
Mutagenicity	Not expected to be mutagenic.	N/A	N/A	[4]
Reproductive Toxicity	No developmental or reproductive toxicity is expected.	N/A	N/A	[4]

Hazard Identification and Personal Protection

Sodium DL-Lactate is generally not considered hazardous under normal handling conditions.[1] However, good laboratory practices should always be followed.

Hazard Summary

- Eye Contact: May cause eye irritation.[3][6]
- Skin Contact: Not expected to be a skin irritant.[6]
- Inhalation: Not expected to be an irritant.[6]
- Ingestion: Not expected to be an irritant.[6]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **Sodium DL-Lactate-d3**:

Protection Type	Recommendation	Reference
Eye/Face Protection	Safety glasses with side-shields or chemical goggles.	[3]
Skin Protection	Wear appropriate protective gloves (e.g., Nitrile rubber) and clothing to prevent skin exposure.	[3][5]
Respiratory Protection	Not required under normal use with adequate ventilation. If concentrations are above the exposure limit, use a NIOSH/MSHA or European Standard EN 136 approved respirator.	[5]

PPE Selection Workflow

Caption: Personal Protective Equipment (PPE) selection workflow.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and isotopic purity of **Sodium DL-Lactate-d3**.

Handling

- Handle in accordance with good industrial hygiene and safety practices.[6]
- Avoid contact with skin, eyes, and clothing.[5]
- Ensure adequate ventilation.[5]
- Wash hands thoroughly after handling.[5]
- For deuterated compounds, it is recommended to handle them under an inert atmosphere (e.g., dry nitrogen or argon) to avoid isotopic contamination from atmospheric moisture.[7]

Storage

- Keep container tightly closed.[5]
- Store in a cool, dry, and well-ventilated place.[6][8]
- Recommended storage temperature is refrigerated (2-8°C).[5]
- Protect from moisture as the substance is hygroscopic.[8]
- Store away from incompatible materials such as strong oxidizing agents.[5]

Incompatible Materials Logic

Caption: Incompatible materials for storage.

Accidental Release and First Aid Measures

Accidental Release

- Personal Precautions: Ensure adequate ventilation and wear appropriate PPE. Avoid breathing vapors, mist, or gas.[3]
- Containment and Cleanup: Prevent further leakage or spillage if safe to do so. Soak up with inert absorbent material (e.g., sand, silica gel) and dispose of in accordance with local regulations.[6] Do not let the product enter drains.[8]

First Aid

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists.[1][3]
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1]
- Inhalation: Remove to fresh air. Get medical attention if symptoms occur.[1]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Get medical attention if symptoms occur.[1]

Spill Response Flowchart

Caption: Spill response procedure flowchart.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use extinguishing measures that are appropriate to local circumstances and the surrounding environment, such as water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[5]
- **Specific Hazards:** Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and sodium oxides.[5]
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.[5]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not release into the environment.

This guide is intended for informational purposes only and should not be used as a substitute for a formal safety review and training process. Always consult the most current Safety Data Sheet for the specific product you are using and adhere to all applicable safety regulations.

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- To cite this document: BenchChem. [Sodium DL-Lactate-d3: A Technical Guide to Safety, Handling, and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12420266#safety-handling-and-storage-guidelines-for-sodium-dl-lactate-d3]

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